

Penahyclidine hydrochloride shelf life and storage conditions

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Compound of Interest

Compound Name: Penahyclidine hydrochloride

Cat. No.: B1201574

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Technical Support Center: Penahyclidine Hydrochloride

This guide provides researchers, scientists, and drug development professionals with essential information on the shelf life and storage of **penahyclidine hydrochloride**, along with troubleshooting advice for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **penahyclidine hydrochloride**? A: Solid **penahyclidine hydrochloride** should be stored in a tightly sealed container in a dry, well-ventilated place.[1][2] For long-term stability, a storage temperature of -20°C is commonly recommended.[3][4][5] Always refer to the product-specific information provided by the supplier.

Q2: What is the expected shelf life of solid **penahyclidine hydrochloride**? A: When stored correctly at -20°C, **penahyclidine hydrochloride** is expected to be stable for at least two years.[5] However, for the most accurate information, you should always consult the certificate of analysis (CoA) provided by the manufacturer for the specific lot number you are using.

Q3: How should I store **penahyclidine hydrochloride** after it has been dissolved in a solvent? A: Stock solutions should be prepared and then stored in aliquots in tightly sealed vials to avoid repeated freeze-thaw cycles.[4][6] For optimal stability, store these solutions at -80°C for up to 6 months or at -20°C for up to 1 month.[3][6][7]

Q4: What are the signs that my **penehyclidine hydrochloride** may have degraded? A: For the solid powder, any change in color, appearance, or texture (e.g., clumping) could indicate degradation. For solutions, the presence of visible particulate matter, cloudiness, or a change in color suggests the product is no longer stable.^[8] The product is chemically stable under standard ambient conditions, but improper storage can accelerate degradation.^{[7][9]}

Q5: What solvents are recommended for dissolving **penehyclidine hydrochloride**? A: **Penehyclidine hydrochloride** is soluble in water and DMSO. For in vitro studies, solubility in DMSO can be as high as 125 mg/mL and in water, 100 mg/mL.^[3] It is noted that hygroscopic DMSO can affect solubility, so using a newly opened container is recommended.^[3]

Troubleshooting Guide

Problem	Potential Cause	Recommended Solution
Inconsistent or unexpected experimental results.	The compound may have degraded due to improper storage, contamination, or exceeding its shelf life in solution.	1. Verify the storage conditions of both the solid compound and the stock solution. 2. Prepare a fresh stock solution from a new or properly stored solid sample. 3. Avoid repeated freeze-thaw cycles by using single-use aliquots. [4]
Precipitate is observed in a stock solution after thawing.	The solution may have been prepared at a concentration too high for the solvent to maintain solubility at low temperatures.	1. Gently warm the vial to 37°C and use an ultrasonic bath to help redissolve the compound. [6] 2. If the precipitate does not dissolve, it may be a sign of degradation, and a fresh solution should be prepared. 3. Consider preparing future stock solutions at a slightly lower concentration.
Difficulty dissolving the solid compound.	The compound may require assistance to fully dissolve, especially at high concentrations.	1. Use sonication or gentle heating (e.g., a 37°C water bath) to aid dissolution. [6] 2. Ensure you are using a high-quality, appropriate solvent like newly opened DMSO for water-sensitive compounds. [3]

Data Presentation

Table 1: Summary of Shelf Life and Storage Conditions

Form	Storage Temperature	Recommended Shelf Life	Key Storage Considerations
Solid (Powder)	-20°C	≥ 2 years[5]	Store in a tightly sealed container, protected from moisture and in a dry, dark place.[1][3][4]
In Solvent	-20°C	Up to 1 month[3][4][6][7]	Aliquot into single-use vials to avoid freeze-thaw cycles. Keep tightly sealed.[4][6]
In Solvent	-80°C	Up to 6 months[3][6][7]	The preferred method for long-term solution storage. Aliquot to maintain stability.

Experimental Protocols

Protocol: Preparation of a 10 mM **Penahyclidine Hydrochloride** Stock Solution in DMSO

- **Acclimatization:** Allow the vial of solid **penahyclidine hydrochloride** (M.W. 351.91 g/mol) to equilibrate to room temperature before opening to prevent moisture condensation.
- **Weighing:** In a chemical fume hood, carefully weigh the desired amount of powder. For 1 mL of a 10 mM stock, you will need 3.52 mg.
- **Dissolution:** Add the appropriate volume of new, high-quality DMSO to the powder.
- **Mixing:** Vortex the solution thoroughly. If necessary, use an ultrasonic bath to ensure the compound is completely dissolved.[6]
- **Aliquoting:** Dispense the stock solution into smaller, single-use, tightly sealed vials.
- **Storage:** Label the aliquots clearly with the compound name, concentration, date, and storage temperature. Store immediately at -20°C for short-term use (≤1 month) or -80°C for

long-term storage (≤ 6 months).^{[3][6][7]}

Mandatory Visualization

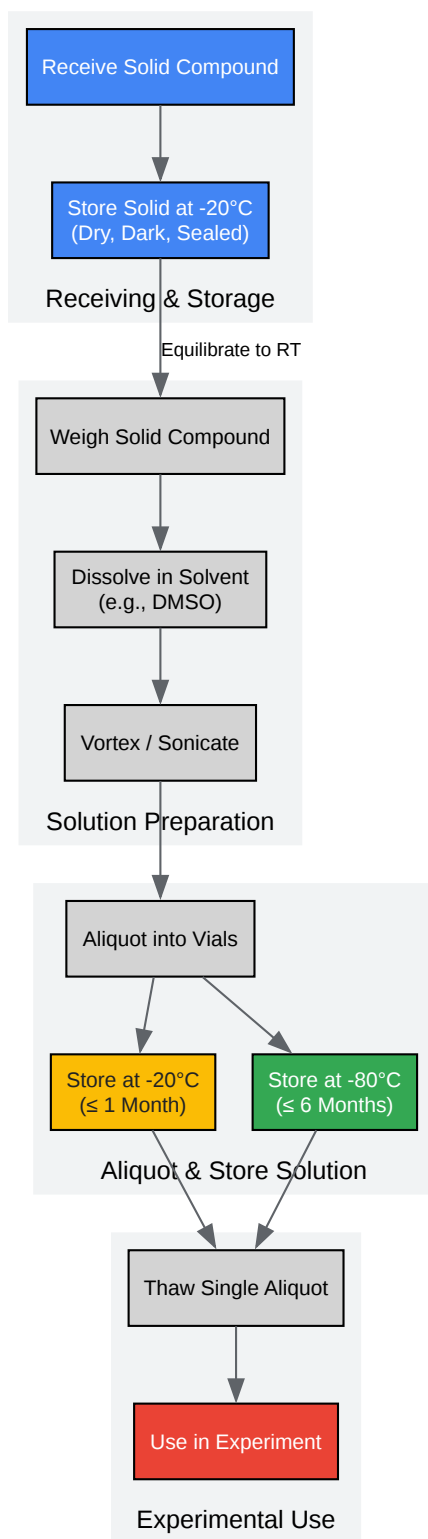


Figure 1. Experimental Workflow for Penahyclidine Hydrochloride

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Caption: A logical workflow for handling Penecyclidine HCl from storage to use.

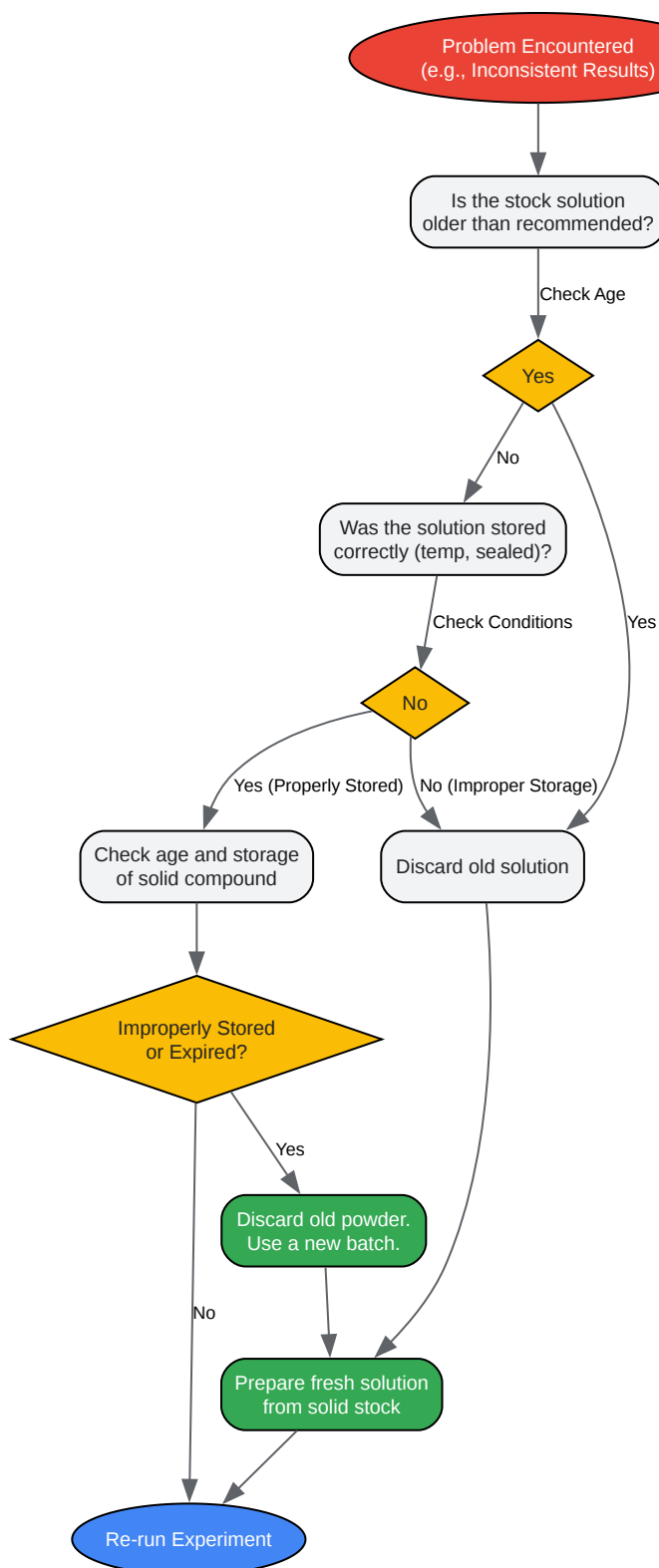


Figure 2. Troubleshooting Logic for Experimental Issues

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